

Advanced Characterization Guide: Mass Spectrometry of 5,6-Diphenyl-morpholin-3-one

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Compound of Interest

Compound Name: 5,6-Diphenyl-morpholin-3-one

Cat. No.: B14126421

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Executive Summary & Scientific Context

5,6-Diphenyl-morpholin-3-one is a privileged heterocyclic scaffold, primarily utilized as a chiral auxiliary in the synthesis of

-amino acids and as a pharmacophore in Factor Xa inhibitors (e.g., Rivaroxaban derivatives).
[1][2] Its structural integrity relies on the morpholin-3-one (lactam) core, which exhibits distinct mass spectrometric behavior compared to its regioisomers and functional analogs.[1]

This guide objectively compares the fragmentation dynamics of **5,6-Diphenyl-morpholin-3-one** (The Product) against its primary structural alternative, 5,6-Diphenyl-morpholin-2-one (The Alternative).[1][2] Distinguishing these two is critical in drug development, as they are often formed as competing regioisomers during cyclization of amino-alcohol precursors.[1]

Core Comparison: Lactam vs. Lactone

Feature	5,6-Diphenyl-morpholin-3-one (Lactam)	5,6-Diphenyl-morpholin-2-one (Lactone)
Core Function	Amide (Lactam) Stability	Ester (Lactone) Labiles
Primary Neutral Loss	CO (28 Da)	CO ₂ (44 Da)
Ionization Response	High [M+H] ⁺ stability (ESI)	Prone to in-source hydrolysis
Diagnostic Ion	180 (Immonium species)	165 (Fluorenyl-like cation)

Experimental Protocol: Self-Validating MS Workflow

To ensure reproducible fragmentation data, the following protocol utilizes a "soft-to-hard" ionization ramp. This method validates the molecular ion before inducing structural elucidation fragments.^[1]

Step-by-Step Methodology

1. Sample Preparation:

- Stock Solution: Dissolve 1 mg of **5,6-Diphenyl-morpholin-3-one** in 1 mL of HPLC-grade Methanol (MeOH).
- Working Solution: Dilute 10
L of stock into 990
L of 50:50 MeOH:H₂O + 0.1% Formic Acid (FA). Final concentration
10
g/mL.^[1]

2. Direct Infusion ESI-MS (Positive Mode):

- Instrument: Q-TOF or Orbitrap (High Resolution required for exact mass).^{[1][2]}
- Flow Rate: 5-10

L/min.[1]

- Source Parameters:
 - Capillary Voltage: 3.5 kV[2]
 - Cone Voltage: 30 V (Keep low to preserve $[M+H]^+$)
 - Desolvation Temp: 250°C[1][2]

3. MS/MS Fragmentation Ramp:

- Precursor Isolation: Select
254.12 ($[M+H]^+$).[2]
- Collision Energy (CE) Screening: Acquire spectra at 10, 20, and 40 eV.
 - 10 eV: Confirms parent stability.[1][3]
 - 20 eV: Induces ring opening and neutral losses.[1]
 - 40 eV: Generates terminal aromatic fragments (
91, 77).

Fragmentation Pathway Analysis

Mechanism of Action

The fragmentation of **5,6-diphenyl-morpholin-3-one** is driven by the stability of the diphenyl-substituted carbons and the lability of the amide bond.[1]

- Primary Event (Ring Opening): Protonation occurs on the amide oxygen.[1] The ring opens via cleavage of the C2-O1 bond (ether linkage), which is weaker than the amide bond.
- Neutral Loss of CO: A characteristic "lactam signature." [1] The opened chain eliminates Carbon Monoxide (28 Da).

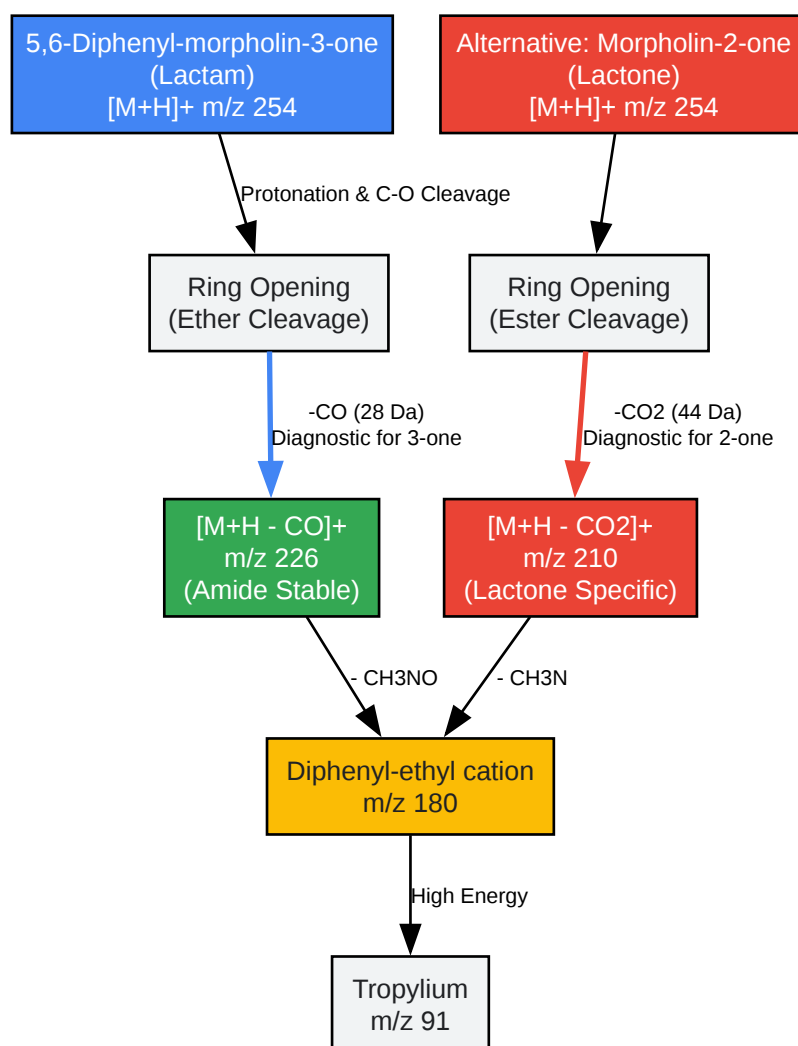
- Formation of Stabilized Carbocations: The presence of two phenyl groups at C5 and C6 directs charge retention to these carbons, generating stable benzhydryl-type cations.[\[1\]](#)

Detailed Fragment Assignments (ESI+)

m/z (Observed)	Formula	Fragment Structure	Mechanism
254.118		$[M+H]^+$	Protonated Molecular Ion. [1] [2]
226.123		$[M+H - CO]^+$	Loss of carbonyl from lactam ring (Diagnostic). [2]
180.081		Stilbene-like radical	Retro-Diels-Alder (RDA) type collapse; loss of Glycine unit. [1] [2]
165.070		Fluorenyl cation	Cyclization of diphenyl fragment after H-loss. [2]
106.042		Benzaldimine	C5-C6 bond cleavage separating the two phenyl rings. [2]
91.054		Tropylium Ion	Terminal fragmentation of benzyl groups. [2]

Visualization of Fragmentation Pathways

The following diagram illustrates the competing pathways for the Lactam (3-one) versus the Lactone (2-one), highlighting the critical divergence in neutral losses.



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Caption: Comparative fragmentation pathways showing the diagnostic Neutral Loss of CO for the Lactam (Product) vs. CO₂ for the Lactone (Alternative).

Comparative Performance Analysis

When characterizing **5,6-diphenyl-morpholin-3-one**, researchers must distinguish it from its isomers.^{[1][2]} The table below summarizes the "decision tree" logic for identification.

Analytical Criteria	5,6-Diphenyl-morpholin-3-one (Target)	5,6-Diphenyl-morpholin-2-one (Alternative)
Stability	High: Resistant to hydrolysis in aqueous mobile phases. [1] [2]	Low: Hydrolyzes to amino-acid form in acidic LC-MS conditions. [1]
MS/MS Base Peak	226 (Loss of CO) or 180 depending on CE. [2]	210 (Loss of CO ₂) is the dominant pathway.
Retention Time (RP-LC)	Elutes later (More lipophilic due to amide). [1] [2]	Elutes earlier (More polar/hydrolyzable). [1] [2]
UV Absorbance	~210-220 nm (Weak chromophore). [1] [2]	Similar, but shifts if ring opens. [1] [2]

Expert Insight: The "Williams Lactone" Confusion

In many synthetic labs, the "Williams Lactone" (5,6-diphenyl-morpholin-2-one) is the intended chiral auxiliary.[\[1\]](#) However, under thermodynamic control or specific catalytic conditions, the 3-one (Lactam) can form as a stable byproduct.[\[1\]](#)[\[2\]](#)

- Actionable Advice: If your MS spectrum shows a strong 226 peak, you have synthesized the Lactam (3-one), not the Lactone.[\[2\]](#) This is a common failure mode in the synthesis of α -amino acids using this scaffold.[\[1\]](#)

References

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- BenchChem Technical Support. (2025). Spectroscopic Analysis of Morpholine Derivatives. BenchChem. [Link](#) (General protocols for morpholine MS characterization).
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